

Chemical Stability of N-Substituted Imidazole Urea Compounds

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Compound of Interest

Compound Name: *N*-(1-Methyl-1H-imidazol-5-yl)urea

CAS No.: 349492-32-6

Cat. No.: B12821682

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A Technical Guide for Medicinal Chemistry & Development

Executive Summary

N-substituted imidazole urea compounds (often classified as carbamoylimidazoles or imidazole-1-carbamates) occupy a unique chemical space. Unlike standard ureas, which are generally chemically inert, the imidazole urea linkage possesses a "tunable lability." This characteristic makes them valuable as reactive intermediates (e.g., in carbonyldiimidazole chemistry) but poses significant challenges when the moiety is part of a final drug candidate (API).

This guide dissects the stability profile of this pharmacophore, focusing on the kinetic susceptibility of the urea bond to N-protonation-mediated hydrolysis and the oxidative vulnerability of the imidazole ring. It provides actionable protocols for stability assessment and structural optimization.

Structural Dynamics & Reactivity Profile

The stability of N-substituted imidazole ureas is governed by the electronic competition between the urea carbonyl and the imidazole nitrogen lone pair.

The "Leaving Group" Character

In a standard urea (

), the amide bonds are stabilized by strong resonance delocalization. However, in an imidazole urea (

), the imidazole ring retains significant aromatic character, but the

nitrogen is acylated/carbamoylated.

- **Resonance Mismatch:** The lone pair on the imidazole nitrogen is involved in the aromatic sextet. Acylation/Carbamoylation disrupts this slightly, but more importantly, the imidazole moiety is a much better leaving group (

of conjugate acid

) compared to a standard amine (

).

- **Protonation Sensitivity:** The

nitrogen of the imidazole ring remains basic. Protonation at this site creates a cationic species that exerts a strong electron-withdrawing effect, significantly activating the carbonyl carbon toward nucleophilic attack (water).

Critical Degradation Pathways

The degradation of these compounds usually follows first-order kinetics with respect to the substrate, but the rate constants are heavily pH-dependent.

A. Hydrolytic Degradation (The Dominant Pathway)

Hydrolysis cleaves the urea bond, releasing the parent amine, imidazole (or substituted imidazole), and carbon dioxide.

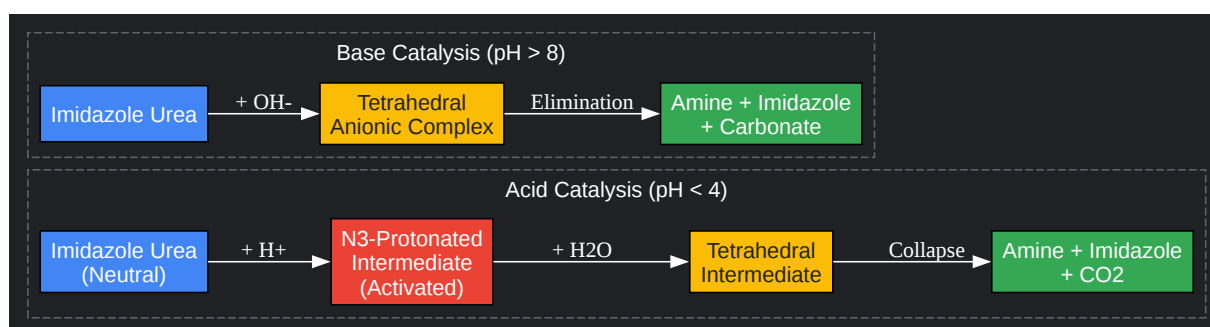
- Acid-Catalyzed ($\text{pH} < 4$): Unlike typical amides/ureas that protonate at the carbonyl oxygen, imidazole ureas preferentially protonate at the imidazole N3. This generates a highly reactive acyl-imidazolium-like intermediate. Water attacks the carbonyl, leading to bond cleavage.
- Base-Catalyzed ($\text{pH} > 7$): Proceeds via the mechanism.^{[1][2]} The hydroxide ion acts as a direct nucleophile attacking the carbonyl carbon.
- The "Stability Window": These compounds often exhibit a "U-shaped" pH-rate profile, with maximum stability typically found in the weakly acidic to neutral range ($\text{pH} 4\text{--}6$), where the concentration of both (for N-protonation) and (for carbonyl attack) is minimized.

B. Oxidative Degradation

The imidazole ring is susceptible to oxidation, particularly at the C2 and C4/C5 positions.

- Peroxide Attack: Reaction with peroxides (common impurities in excipients like PEG) can lead to N-oxide formation or ring opening.
- Radical Oxidation: High-stress oxidative conditions can lead to ring fragmentation.

Diagram 1: Hydrolysis Mechanism (Acid vs. Base)



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Caption: Dual-pathway hydrolysis mechanism showing N3-protonation activation in acid vs. direct nucleophilic attack in base.

Analytical Method Development

To accurately assess stability, a "self-validating" analytical workflow is required. The method must separate the parent urea from the highly polar imidazole and the amine degradation product.

Experimental Protocol: Forced Degradation (Stress Testing)

This protocol ensures the method is stability-indicating (SIM).

Step 1: Sample Preparation

- Prepare a 1 mg/mL stock solution of the imidazole urea in Acetonitrile/Water (50:50).

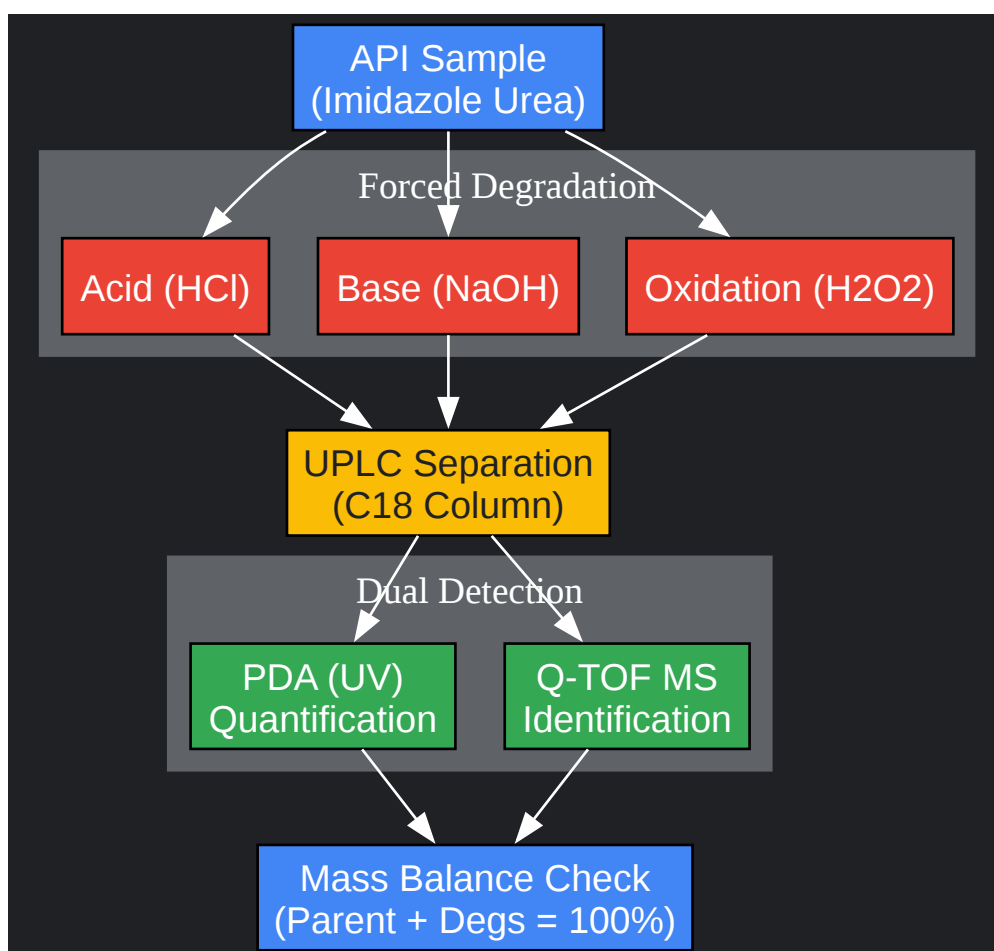
Step 2: Stress Conditions Apply the following conditions. Stop if degradation exceeds 20%.

Stress Type	Reagent/Condition	Duration	Target Mechanism
Acid Hydrolysis	0.1 N HCl, 60°C	1–8 Hours	N-Protonation driven cleavage
Base Hydrolysis	0.1 N NaOH, RT	1–4 Hours	Nucleophilic acyl substitution
Oxidation	3% , RT	2–24 Hours	Imidazole ring oxidation
Thermal	60°C (Solid & Soln)	1–7 Days	Decarboxylation / Dimerization
Photolytic	UV/Vis (1.2M Lux·hr)	ICH Q1B	Ring photolysis

Step 3: Chromatographic Separation (HPLC-PDA-MS)

- Column: C18 (High pH stable column preferred to allow basic mobile phases if needed for imidazole retention).
- Mobile Phase A: 10mM Ammonium Formate (pH 3.5) or 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile.[3]
- Gradient: 5% B to 95% B over 15 mins.
- Detection:
 - UV: 210 nm (urea bond), 254 nm (aromatic).
 - MS: Positive mode (Parent, Amine fragment, Imidazole fragment).

Diagram 2: Analytical Workflow



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Caption: Stability-indicating workflow ensuring mass balance via dual UV/MS detection of degradants.

Stabilization Strategies

If the stability profile is insufficient for drug development, the following modifications are proven to enhance half-life (

).

A. Structural Modification (Medicinal Chemistry)

- **Steric Shielding:** Introduce bulky groups (e.g., isopropyl, tert-butyl) on the nitrogen atom adjacent to the carbonyl (the non-imidazole nitrogen) or at the C2 position of the imidazole ring. This sterically hinders the approach of water to the carbonyl.
- **Electronic Deactivation:**
 - **Imidazole Ring:**[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#) Adding electron-withdrawing groups (e.g., -Cl, -CF₃) to the imidazole ring reduces the basicity of the N3 nitrogen. This lowers the

 , making it harder to protonate at physiological pH, thus shutting down the acid-catalyzed pathway.
 - **Urea Nitrogen:**[\[11\]](#) Avoid strong electron-withdrawing groups on the non-imidazole nitrogen, as these make the carbonyl more electrophilic.

B. Formulation Approaches

- **pH Control:** Formulate in a buffer system (e.g., Citrate or Phosphate) that maintains pH between 5.0 and 6.5. This avoids the N-protonation threshold (usually pH < 4) and the base hydrolysis threshold (pH > 8).
- **Excipient Selection:** Avoid excipients containing trace peroxides (e.g., Polysorbates, PEG) to prevent oxidative degradation of the imidazole ring.

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